

1,12-Dodecanediamine storage degradation prevention

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Compound Focus: 1,12-Dodecanediamine

CAS No.: 2783-17-7

Cat. No.: S536530

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Chemical Profile & Safe Handling

The table below summarizes the key identification and property data for **1,12-Dodecanediamine**, which is foundational for its safe handling and storage [1] [2].

Property	Value / Description
Common Name	1,12-Dodecanediamine (also known as 1,12-Diaminododecane, Dodecamethylenediamine) [1] [2]
CAS Number	2783-17-7 [1] [2]
Molecular Formula	$C_{12}H_{28}N_2$ [1] [2]
Molecular Weight	200.36 g/mol [1] [2]
Physical State	Solid (at room temperature) [1]
Melting Point	67-69 °C [1]

Property	Value / Description
Boiling Point	~274.9 °C (at 760 mmHg) [1]
Density	~0.9 g/cm ³ [1]
Flash Point	~155.0 °C [1]

| **Hazard Statements** | **H314:** Causes severe skin burns and eye damage. **H302:** Harmful if swallowed. **H317:** May cause an allergic skin reaction [1]. |

Troubleshooting & Storage FAQs

Here are answers to common questions and issues related to handling and storing DDA.

Q1: What are the critical storage conditions to prevent degradation of DDA? Store in a **cool, dry, and well-ventilated place**. As a solid with a melting point of 67-69°C, it must be kept away from heat sources. The container must be **tightly sealed** and made of a compatible material (e.g., amber glass or certain plastics) to protect it from two main degradation pathways:

- **Air/Moisture:** The primary amine (-NH₂) groups are reactive and can absorb atmospheric carbon dioxide (CO₂) and water vapor (H₂O), leading to the formation of carbamates and other impurities that can affect its purity and performance in synthesis [3].
- **Light:** Although not explicitly documented for DDA, protecting chemicals from light is a general best practice to prevent photo-degradation.

Q2: What personal protective equipment (PPE) is required when handling DDA? Due to its corrosive nature (GHS05) and potential to cause skin and eye damage, the following PPE is essential [1]:

- **Eye/Face Protection:** Use tight-fitting safety goggles or a faceshield.
- **Skin Protection:** Wear appropriate chemical-resistant gloves and a lab coat.
- **Respiratory Protection:** In cases of inadequate ventilation, use a particle respirator (type N100 in the US or P1/P3 in Europe) to avoid inhaling dust [1].

Q3: My solid DDA appears discolored. What does this indicate and can it still be used? Discoloration (e.g., a yellow or brownish tint) is a strong visual indicator of **oxidation or contamination** from exposure to air or moisture. The extent of degradation and its impact on your experiment must be evaluated.

- **For sensitive syntheses**, such as polymerizations where high monomer purity is critical for achieving target molecular weights and properties [3], it is advisable to discard the discolored material and use a fresh, pure batch.
- **For less critical applications**, you may proceed with caution, but be aware that the results may be inconsistent. Always document the observation.

Q4: What should I do if I suspect my DDA has absorbed moisture? If the solid shows signs of clumping or wetness, it has likely absorbed moisture. This can compromise its weighing accuracy and reactivity.

- **Immediate Action:** Keep the container sealed to prevent further contamination.
- **Assessment:** The material should generally not be used for quantitative synthesis. If use is absolutely necessary, it may be carefully dried under high vacuum at an elevated temperature (below its melting point), but its purity should be verified (e.g., by melting point determination) before use.

Experimental Protocol: Assessing DDA Stability

This protocol outlines a method to experimentally verify the stability of your DDA stock under different storage conditions, helping you establish reliable in-house storage guidelines.

1. Objective To evaluate the physical and chemical stability of **1,12-Dodecanediamine** samples subjected to different storage conditions over time.

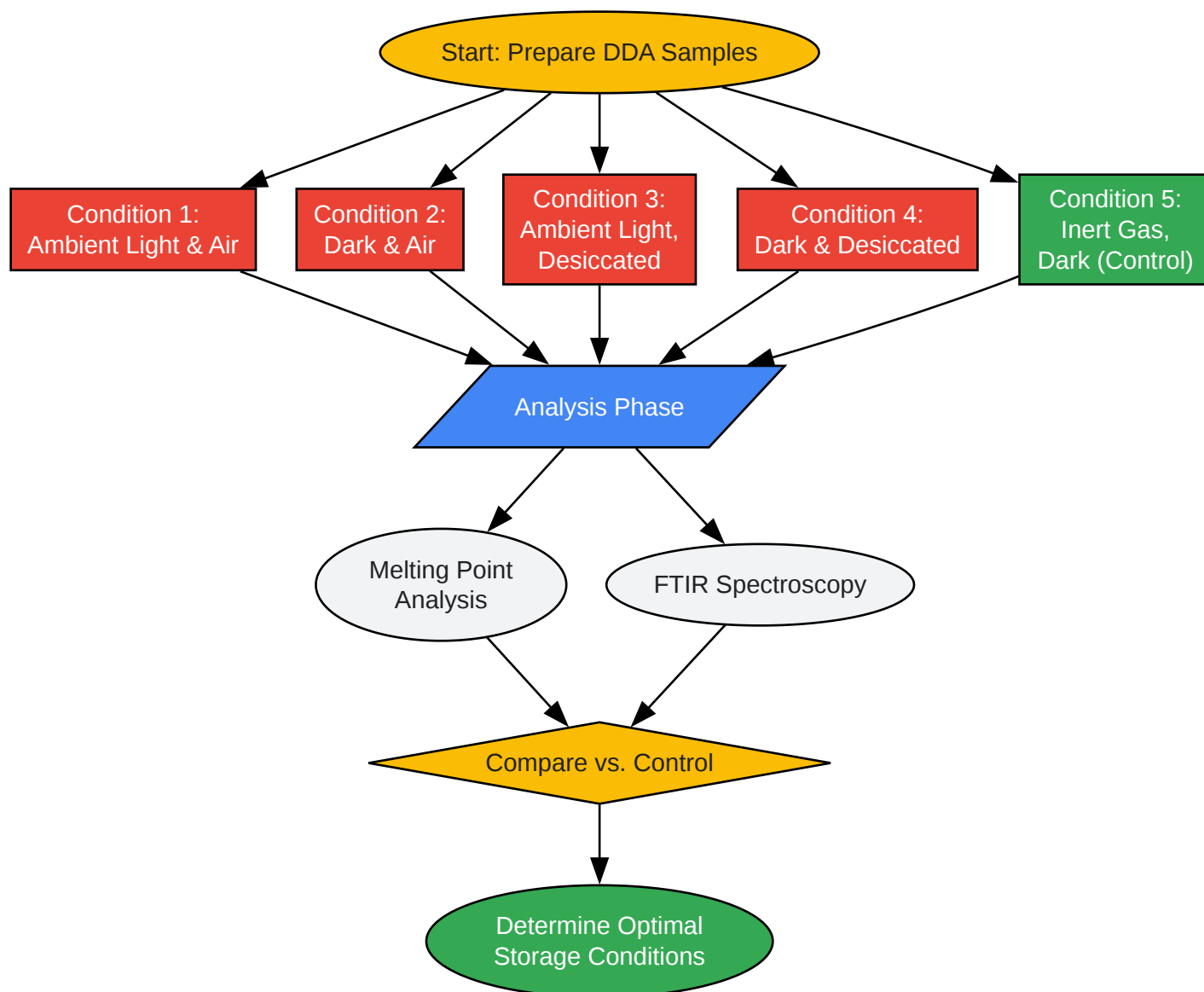
2. Materials

- Pure **1,12-Dodecanediamine** (reference standard if available).
- Inert atmosphere glove box or vacuum desiccator.
- 5 x 20 mL clear glass vials with PTFE-lined caps.
- 5 x 20 mL amber glass vials with PTFE-lined caps.
- Anhydrous calcium sulfate or phosphorus pentoxide desiccant.
- Analytical balance.
- Melting point apparatus.
- Fourier-Transform Infrared (FTIR) Spectrometer.

3. Methodology

- **Sample Preparation:** Inside an inert atmosphere glove box, accurately weigh ~1.0 g of DDA into each of the 10 vials (5 clear, 5 amber). Seal the vials tightly.
- **Condition Assignment:** Expose the vials to the conditions listed in the diagram below. This includes testing the effects of light, air, and controlled environments.

The following workflow diagrams the experimental setup and analysis process:



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- **Analysis:** At regular intervals (e.g., 1, 2, 4, 8 weeks), remove one vial from each condition and perform:
 - **Visual Inspection:** Note color, clarity, and physical state.
 - **Melting Point Determination:** Compare to the reference standard (67-69°C). A depressed or broadened melting point indicates impurity and degradation [1].
 - **FTIR Spectroscopy:** Look for changes in the spectrum, particularly the appearance of new peaks in the 1650-1750 cm^{-1} region (C=O stretch from carbamate formation) or broadening of O-H/N-H stretches around 3300 cm^{-1} , indicating reaction with CO_2 and H_2O [3].

Key Recommendations for Laboratory Practice

- **Prioritize Inert Storage:** For long-term storage, especially for opened containers, transfer the material to a smaller vessel and store under an inert nitrogen or argon atmosphere inside a desiccator.
- **Purchase Wisely:** Buy DDA in quantities that will be used within a reasonable timeframe to minimize long-term storage risks.
- **Label Clearly:** Clearly label all containers with the date received, date opened, and any specific storage conditions.

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References

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